Determining the Magnetic Structure of MnAs using Neutron Diffraction: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Manganese arsenate*
CAS No.:	*7784-38-5*
Cat. No.:	*B1626632*

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This document provides a detailed overview of neutron diffraction techniques as applied to the determination of the magnetic structure of Manganese Arsenide (MnAs). It is intended to serve as a practical guide for researchers in materials science and related fields.

Introduction to the Magnetic Properties of MnAs

Manganese Arsenide (MnAs) is a material of significant interest due to its first-order magnetostructural phase transition, which is accompanied by a large magnetocaloric effect. Understanding the microscopic magnetic structure is crucial for harnessing its potential applications in magnetic refrigeration and spintronics.

At room temperature and below, MnAs adopts a hexagonal NiAs-type crystal structure (space group $P6_3/mmc$) and is ferromagnetic (α-phase). Upon heating to around 318 K (45°C), it undergoes a first-order phase transition to a paramagnetic state (β-phase) with an orthorhombic MnP-type crystal structure (space group Pnma). A further transition to a

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hexagonal paramagnetic phase (γ-phase) occurs at higher temperatures. Neutron diffraction is an indispensable tool for directly probing the arrangement of magnetic moments in MnAs and understanding these transitions. Unlike X-rays, neutrons have a magnetic moment that interacts with the magnetic moments of atoms in a material, making it possible to determine the magnetic structure.[1][2][3]

Key Quantitative Data from Neutron Diffraction Studies

The following tables summarize key crystallographic and magnetic parameters of MnAs obtained from neutron diffraction experiments at different temperatures.

Table 1: Crystallographic and Magnetic Parameters of Ferromagnetic α-MnAs (T < 318 K)

Parameter	Value at 298 K	Reference
Crystal Structure	Hexagonal (NiAs-type)	[4]
Space Group	$P6_3/mmc$	[4]
Lattice Parameters (Å)	a = 3.724, c = 5.706	[4]
Magnetic Ordering	Ferromagnetic	[4]
Propagation Vector	k = (0, 0, 0)	[5]
Mn Magnetic Moment (μB)	3.4 ± 0.1	[4]
Moment Direction	Perpendicular to the c-axis	[6]

Table 2: Crystallographic Parameters of Paramagnetic β-MnAs (T > 318 K)

Parameter	Value at 323 K	Reference
Crystal Structure	Orthorhombic (MnP-type)	[4]
Space Group	Pnma	[4]
Lattice Parameters (Å)	a = 5.70, b = 3.66, c = 6.37	[4]
Magnetic Ordering	Paramagnetic	[4]

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Experimental Protocols

Powder Neutron Diffraction for Magnetic Structure Determination

This protocol outlines the essential steps for determining the magnetic structure of a polycrystalline MnAs sample.

Objective: To determine the crystal and magnetic structure of MnAs as a function of temperature.

Materials and Equipment:

- MnAs powder sample (high purity, well-characterized)
- Vanadium or aluminum sample holder
- Neutron powder diffractometer (e.g., D2B at ILL, POWGEN at SNS)
- Cryostat or furnace for temperature control
- Data analysis software with Rietveld refinement capabilities (e.g., FullProf, GSAS)

Protocol:

- Sample Preparation:
  - Grind the MnAs sample to a fine powder to ensure random orientation of crystallites.
  - Load the powder into a cylindrical sample holder (Vanadium is often used due to its low coherent scattering cross-section).
  - Mount the sample holder onto the diffractometer and connect the temperature control system.
- Data Collection in the Paramagnetic State:
  - Heat the sample to a temperature above the ferromagnetic transition, for instance, 350 K.

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- Collect a neutron diffraction pattern over a wide angular range (e.g., 5-160° 2θ). This pattern will only contain nuclear Bragg peaks.
- This dataset will be used to refine the crystal structure of the paramagnetic β-phase.

- Data Collection in the Ferromagnetic State:
  - Cool the sample to a temperature well below the transition, for example, 298 K (room temperature) or lower.
  - Collect a neutron diffraction pattern under the same conditions as the paramagnetic measurement. This pattern will contain both nuclear and magnetic Bragg peaks. Since the magnetic propagation vector is k=(0,0,0) for ferromagnetic MnAs, the magnetic scattering will be superimposed on the nuclear peaks.[5]

- Temperature-Dependent Measurements:
  - Collect a series of diffraction patterns at various temperatures across the phase transition (e.g., in 2 K steps from 300 K to 330 K) to precisely determine the transition temperature and study the evolution of the magnetic ordering.

- Data Analysis (Rietveld Refinement):
  - Step 1: Refine the Paramagnetic Structure. Using the 350 K data, perform a Rietveld refinement to determine the crystal structure of the β-MnAs phase. Refine scale factor, background, peak shape parameters, lattice parameters, and atomic positions.
  - Step 2: Refine the Ferromagnetic Structure. Using the low-temperature data (e.g., 298 K), perform a Rietveld refinement including both a nuclear and a magnetic phase.
    - The nuclear phase will be the hexagonal α-MnAs structure (space group $P6_3/mmc$).
    - The magnetic phase will have a propagation vector of k=(0,0,0).
    - Refine the magnitude and direction of the Mn magnetic moment. The intensity of the magnetic scattering is dependent on the component of the magnetic moment perpendicular to the scattering vector.[7]

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- Step 3: Analyze Temperature-Dependent Data. Refine the diffraction patterns collected at different temperatures to determine the temperature dependence of the lattice parameters and the ordered magnetic moment. This allows for the precise determination of the transition temperature and the order of the phase transition.

Polarized Neutron Diffraction for Precise Magnetic Moment Determination

Polarized neutron diffraction is a powerful technique to unambiguously separate the nuclear and magnetic contributions to the scattering, which is particularly useful when they overlap, as in the case of ferromagnetic MnAs.[8][9]

Objective: To precisely determine the spin density distribution and the magnitude of the magnetic moment on the Mn atoms in a single crystal of MnAs.

Materials and Equipment:

- High-quality single crystal of MnAs
- Polarized neutron diffractometer with a flipper and polarization analyzer (e.g., D3 at ILL)
- Goniometer for crystal orientation
- Cryostat and magnet for sample environment control

Protocol:

- Crystal Mounting and Alignment:
  - Mount the MnAs single crystal on a goniometer.
  - Align the crystal such that a principal crystallographic axis is parallel to the applied magnetic field and perpendicular to the scattering plane.
- Polarized Neutron Beam Setup:
  - A monochromatic, polarized neutron beam is directed at the sample.

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- A neutron spin flipper is placed in the incident beam path to reverse the neutron polarization.

- Data Collection:
  - Apply a magnetic field to the sample to saturate it and create a single magnetic domain.
  - For a set of Bragg reflections, measure the scattered intensity for both neutron spin states (spin-up and spin-down) relative to the applied field. This is achieved by measuring the intensity with the flipper off and on.
  - The "flipping ratio" (R), which is the ratio of the spin-up to spin-down intensities, is determined for each reflection.

- Data Analysis:
  - The flipping ratio is directly related to the ratio of the nuclear and magnetic structure factors.
  - By measuring a sufficient number of flipping ratios, the magnetic structure factors can be determined.
  - A Fourier transform of the magnetic structure factors yields a map of the spin density distribution within the unit cell.
  - Integration of the spin density around the Mn atomic sites provides a precise value for the magnetic moment.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for determining the magnetic structure of MnAs using powder neutron diffraction.

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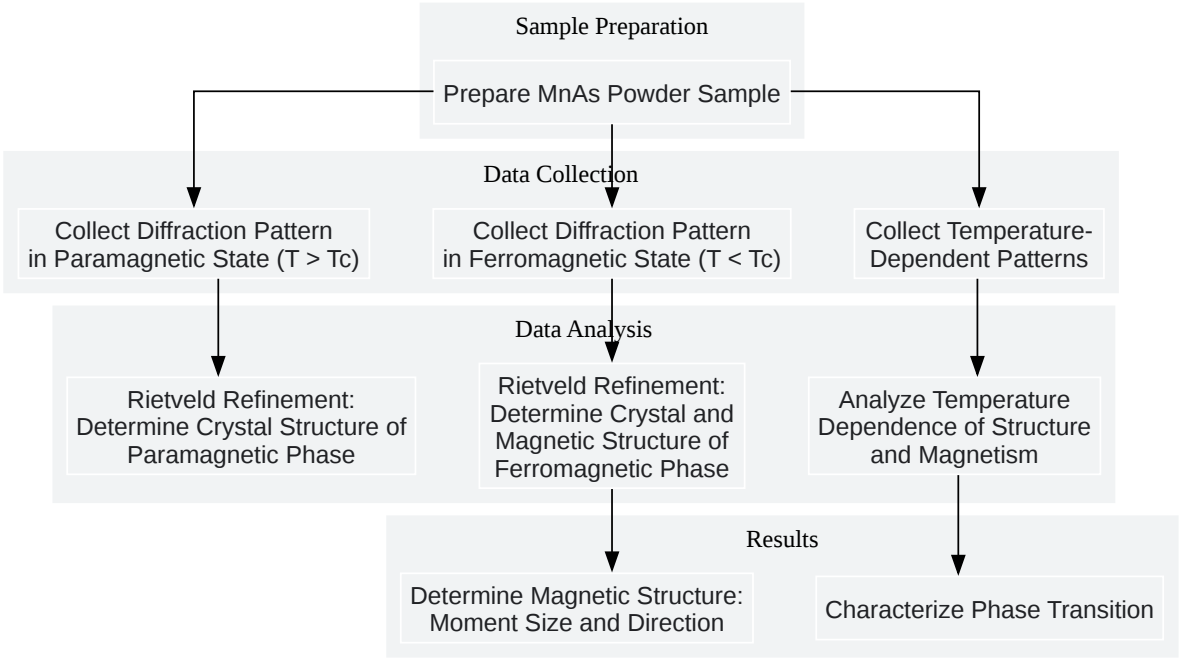

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Caption: Workflow for MnAs magnetic structure determination.

Relationship between Crystal and Magnetic Structure

This diagram illustrates the relationship between the crystal structure and the ferromagnetic ordering in α-MnAs.

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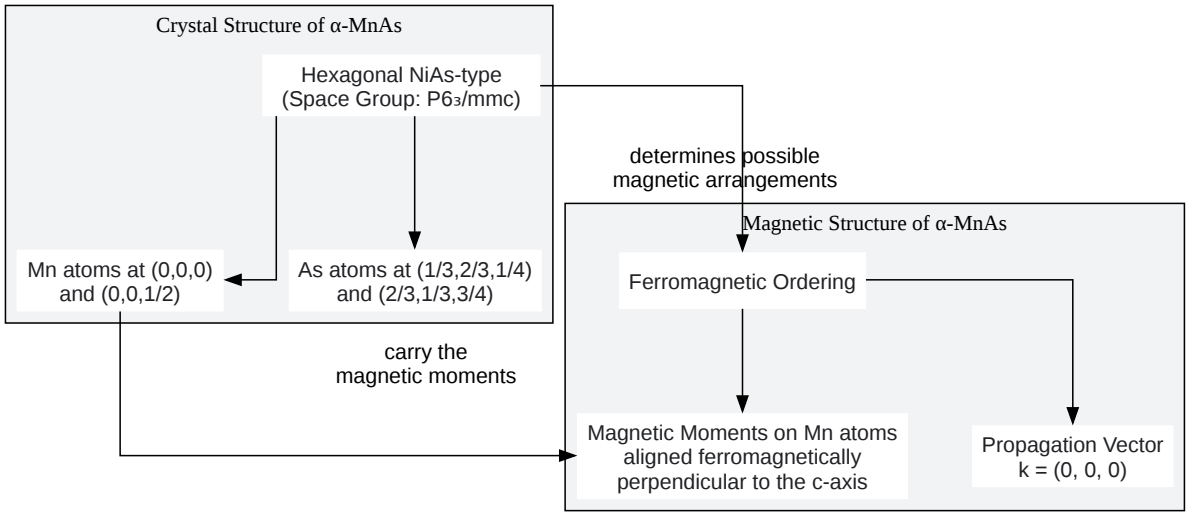

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Caption: Crystal and magnetic structure of α-MnAs.

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